

Technical Guide: SW083688 - A Potent TAOK2 Inhibitor

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Compound of Interest

Compound Name: SW083688

Cat. No.: B12419646

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This technical guide provides an in-depth overview of **SW083688**, a potent and highly selective inhibitor of the Thousand-And-One Kinase 2 (TAOK2). This document details its chemical properties, mechanism of action, relevant signaling pathways, and experimental protocols for its characterization.

Core Data Summary

The fundamental physicochemical properties of **SW083688** are summarized below.

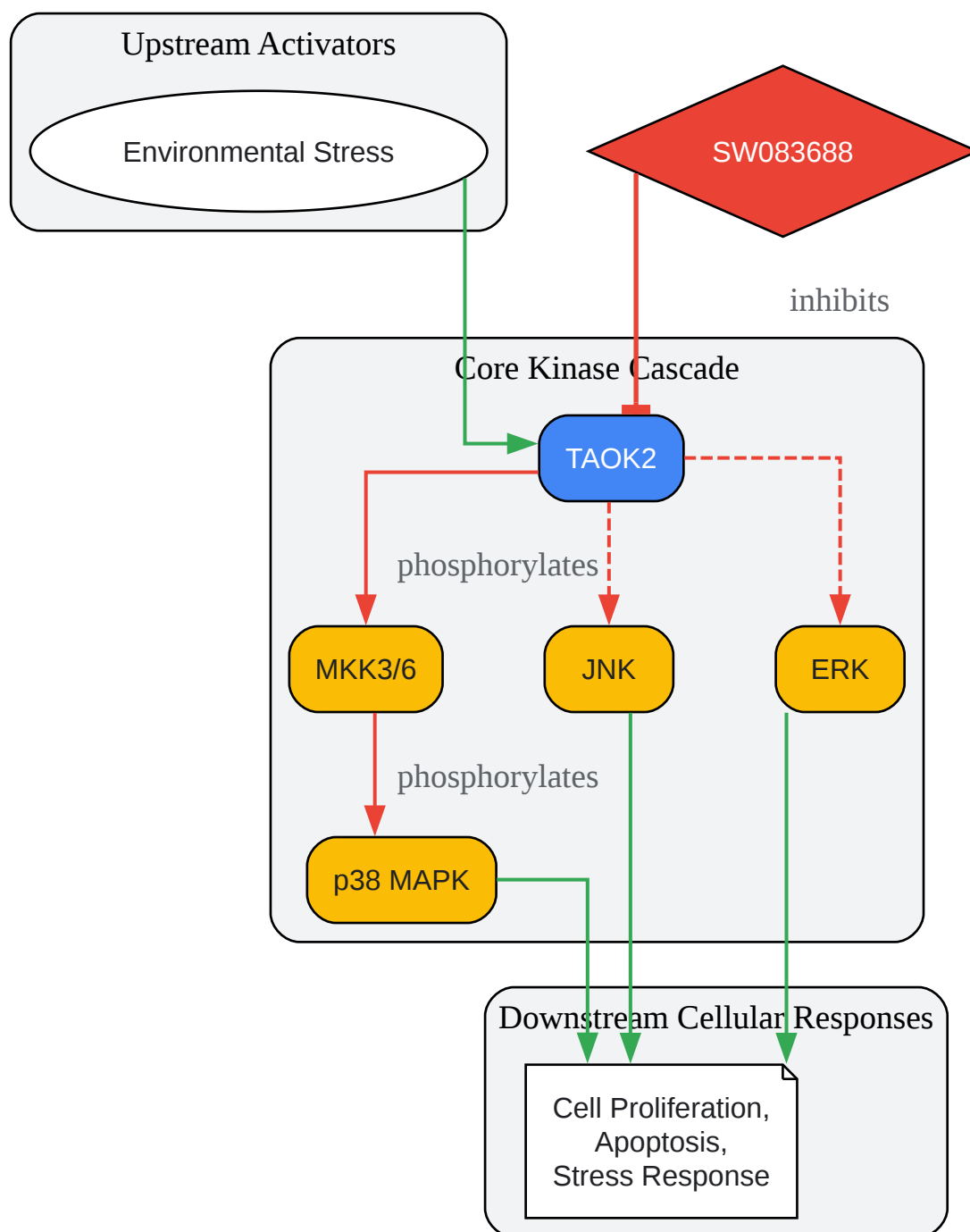
Property	Value	Reference
Molecular Formula	C23H25N3O5S	[1]
Molecular Weight	455.53 g/mol	[1]
CAS Number	422281-45-6	[1]
IC50 for TAOK2	1.3 μ M	[2]

Mechanism of Action and Signaling Pathways

SW083688 functions as a potent and selective inhibitor of TAOK2, a member of the MAP3K (Mitogen-Activated Protein Kinase Kinase Kinase) family. TAOK2 is an upstream activator of the p38 MAP kinase cascade, which is upregulated in response to environmental stress.

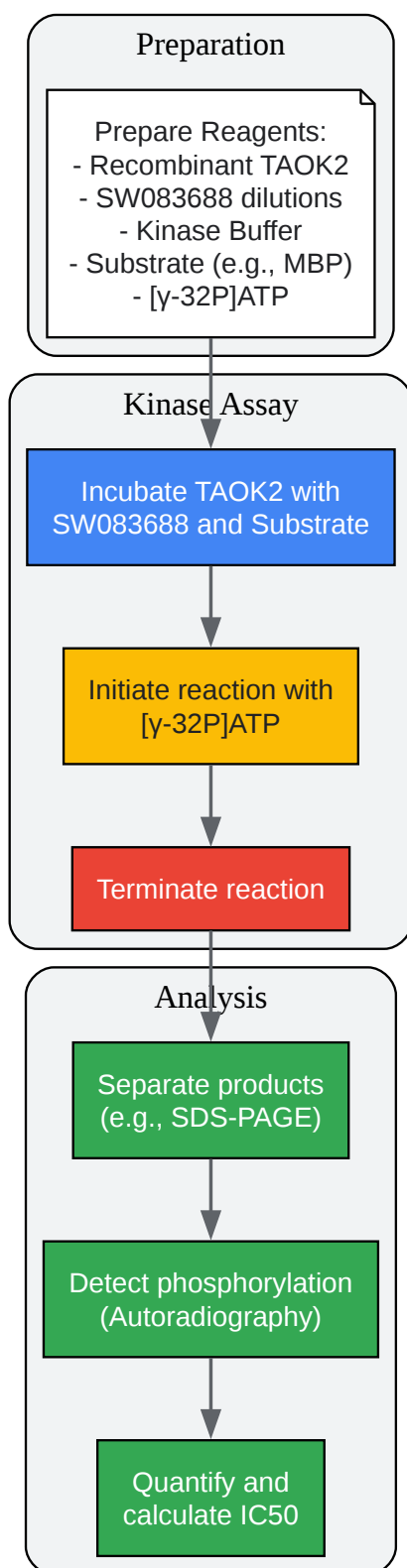
The inhibition of TAOK2 by **SW083688** has been shown to impact several downstream signaling pathways, including the MAPK/ERK, JNK, and p38 signaling cascades. These pathways are crucial in regulating a variety of cellular processes such as proliferation, differentiation, apoptosis, and stress responses.

Below are diagrams illustrating the established signaling pathway of TAOK2 and a proposed experimental workflow for assessing the inhibitory activity of **SW083688**.



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TAOK2 Signaling Pathway and Inhibition by **SW083688**.



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Experimental Workflow for **SW083688** Inhibition Assay.

Experimental Protocols

Two common methods for assessing the inhibitory activity of compounds like **SW083688** on TAOK2 are the radiometric kinase assay and the LanthaScreen™ Eu Kinase Binding Assay.

Radiometric Kinase Assay for TAOK2 Inhibition

This protocol outlines a method to measure the kinase activity of TAOK2 by quantifying the transfer of a radiolabeled phosphate from ATP to a substrate, such as Myelin Basic Protein (MBP).

Materials:

- Recombinant human TAOK2 protein
- **SW083688**
- Myelin Basic Protein (MBP)
- Kinase Buffer (5X): 25 mM MOPS, pH 7.2, 12.5 mM β -glycerophosphate, 5 mM EGTA, 2 mM EDTA, 25 mM MgCl₂, 0.25 mM DTT
- ATP (10 mM)
- [γ -³²P]ATP
- 1% Phosphoric Acid
- P81 Phosphocellulose paper
- Scintillation counter

Procedure:

- Prepare Kinase Reaction Mix: In a microcentrifuge tube, prepare a reaction mix containing 1X Kinase Buffer, a specific concentration of recombinant TAOK2, and the desired concentration of the substrate (e.g., 0.5 μ g/ μ l MBP).

- Inhibitor Preparation: Prepare serial dilutions of **SW083688** in 1X Kinase Buffer. Add the desired concentration of **SW083688** or vehicle control (DMSO) to the kinase reaction mix.
- Initiate Reaction: Start the kinase reaction by adding a solution of ATP and [γ - 32 P]ATP to a final concentration of 50 μ M ATP. The total reaction volume is typically 25 μ L.[3]
- Incubation: Incubate the reaction mixture at 30°C for a predetermined time (e.g., 15-30 minutes).[3]
- Stop Reaction: Terminate the reaction by spotting 20 μ L of the reaction mixture onto a P81 phosphocellulose paper.[3]
- Washing: Air dry the P81 paper and then wash it three times with 1% phosphoric acid to remove unincorporated [γ - 32 P]ATP.[3]
- Quantification: Measure the amount of incorporated 32 P in a scintillation counter.
- Data Analysis: Calculate the percentage of inhibition for each concentration of **SW083688** and determine the IC₅₀ value by fitting the data to a dose-response curve.

LanthaScreen™ Eu Kinase Binding Assay for TAOK2

This time-resolved fluorescence resonance energy transfer (TR-FRET) assay measures the binding of a fluorescently labeled tracer to the kinase and the displacement of this tracer by an inhibitor.

Materials:

- Recombinant TAOK2 with an affinity tag (e.g., GST or His)
- LanthaScreen™ Eu-labeled anti-tag antibody
- Alexa Fluor™ 647-labeled kinase tracer
- **SW083688**
- Kinase Buffer A (5X)

- 384-well plate
- TR-FRET compatible plate reader

Procedure:

- Reagent Preparation: Prepare 1X Kinase Buffer A. Prepare serial dilutions of **SW083688** in 1X Kinase Buffer A.
- Assay Plate Preparation: To a 384-well plate, add 5 µL of each **SW083688** dilution or vehicle control.
- Kinase/Antibody Addition: Prepare a mixture of TAOK2 and the Eu-labeled anti-tag antibody in 1X Kinase Buffer A. Add 5 µL of this mixture to each well.
- Tracer Addition: Add 5 µL of the Alexa Fluor™ 647-labeled tracer to each well to initiate the binding reaction.[4]
- Incubation: Incubate the plate at room temperature for 1 hour, protected from light.[4]
- Measurement: Read the plate on a TR-FRET plate reader, measuring the emission at both the donor (Europium) and acceptor (Alexa Fluor™ 647) wavelengths.
- Data Analysis: Calculate the TR-FRET ratio and determine the percentage of inhibition for each **SW083688** concentration. Calculate the IC50 value from the dose-response curve.

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